

ATTO 590 Azide for Click Chemistry Reactions: Application Notes and Protocols

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Compound of Interest

Compound Name: ATTO 590

Cat. No.: B15599883

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Introduction

ATTO 590 is a fluorescent label belonging to the rhodamine dye family, known for its strong absorption, high fluorescence quantum yield, and excellent thermal and photostability.^{[1][2]} Its azide derivative, **ATTO 590 azide**, is a versatile tool for "click chemistry," a set of rapid, selective, and high-yield chemical reactions for covalently linking molecules.^{[3][4]} This makes it an ideal choice for labeling and detecting biomolecules such as DNA, RNA, and proteins in various life science applications.^{[2][3]} These applications include high-resolution microscopy (PALM, dSTORM, STED), flow cytometry (FACS), and fluorescence in-situ hybridization (FISH).^{[1][2]}

ATTO 590 azide participates in two main types of click chemistry reactions:

- **Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC):** This reaction involves the use of a copper(I) catalyst to join an azide with a terminal alkyne, forming a stable triazole linkage.^{[5][6]}

- Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC): This is a copper-free click chemistry variant that utilizes a strained cyclooctyne (e.g., DBCO or BCN) which reacts spontaneously with an azide.^{[5][7]} The absence of a cytotoxic copper catalyst makes SPAAC particularly suitable for applications in living cells and organisms.^{[7][8]}

Properties of ATTO 590 Azide

A summary of the key spectral and physical properties of **ATTO 590** azide is presented below.

Property	Value	Reference
Excitation Wavelength (λ_{abs})	593 nm	^[1]
Emission Wavelength (λ_{fl})	622 nm	^[1]
Molar Extinction Coefficient (ϵ_{max})	$1.2 \times 10^5 \text{ M}^{-1} \text{ cm}^{-1}$	^[1]
Fluorescence Quantum Yield (η_{fl})	80%	^[1]
Fluorescence Lifetime (τ_{fl})	3.7 ns	^[1]
Molecular Weight (MW)	891.42 g/mol	^[9]
Solubility	Polar solvents (e.g., DMSO, DMF)	^[3]

Experimental Protocols

Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) Protocol for Labeling Alkyne-Modified Biomolecules

This protocol provides a general procedure for labeling alkyne-modified biomolecules (e.g., proteins, oligonucleotides) with **ATTO 590** azide using a copper(I) catalyst.

Materials:

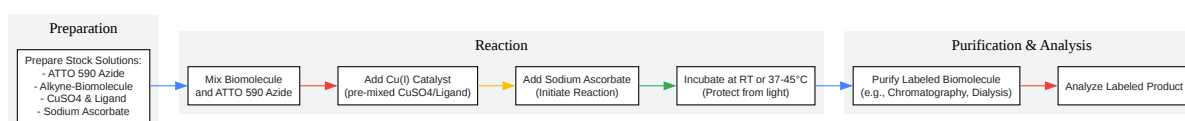
- Alkyne-modified biomolecule

- **ATTO 590** azide
- Copper(II) sulfate (CuSO₄)
- Tris(3-hydroxypropyltriazolylmethyl)amine (THPTA) or Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA) as a copper ligand[4][10]
- Sodium ascorbate (freshly prepared)
- Reaction buffer (e.g., PBS, pH 7.4)
- DMSO or DMF for dissolving **ATTO 590** azide

Procedure:

- Prepare Stock Solutions:
 - **ATTO 590** azide: Dissolve **ATTO 590** azide in DMSO or DMF to a final concentration of 10 mM.
 - Alkyne-modified biomolecule: Dissolve the biomolecule in the reaction buffer to a desired concentration (e.g., 1-10 mg/mL for proteins, or a specific molar concentration for oligonucleotides).[4][11]
 - Copper(II) sulfate: Prepare a 100 mM stock solution in deionized water.[10]
 - THPTA/TBTA ligand: Prepare a 200 mM stock solution in deionized water or DMSO.[4][10]
 - Sodium ascorbate: Prepare a 100 mM stock solution in deionized water immediately before use.[10]
- Reaction Setup:
 - In a microcentrifuge tube, combine the alkyne-modified biomolecule solution with **ATTO 590** azide stock solution. The molar ratio of dye to biomolecule may need to be optimized, but a 2-10 fold molar excess of the dye is a good starting point.[4]

- Prepare the copper catalyst complex by mixing CuSO₄ and the THPTA/TBTA ligand in a 1:2 molar ratio.[10] Allow this mixture to stand for a few minutes.
- Add the copper catalyst complex to the reaction mixture. A final copper concentration of 1-2 mM is typically used.
- Initiate the reaction by adding the freshly prepared sodium ascorbate solution to a final concentration of 5-10 mM.[12]
- Incubation:
 - Incubate the reaction mixture at room temperature for 1-4 hours or at 37-45°C for 30-60 minutes to accelerate the reaction.[4] Protect the reaction from light.
- Purification:
 - Remove the unreacted **ATTO 590** azide and other reaction components by a suitable purification method. For proteins, this can be achieved using size exclusion chromatography (e.g., a desalting column) or dialysis. For oligonucleotides, ethanol precipitation can be used.[4]



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Figure 1. Experimental workflow for CuAAC labeling.

Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC) Protocol for Labeling Cyclooctyne-Modified Biomolecules

This protocol outlines a general procedure for labeling biomolecules modified with a strained alkyne (e.g., DBCO, BCN) with **ATTO 590** azide without the need for a copper catalyst.

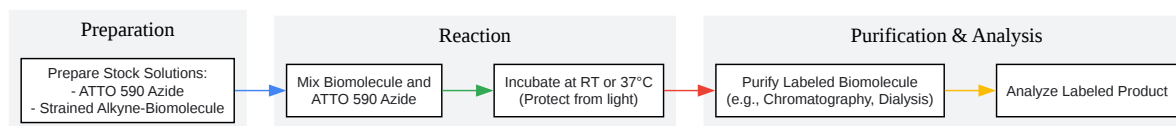
Materials:

- Strained alkyne-modified biomolecule (e.g., DBCO-protein)
- **ATTO 590** azide
- Reaction buffer (e.g., PBS, pH 7.4)
- DMSO or DMF for dissolving **ATTO 590** azide

Procedure:

- Prepare Stock Solutions:
 - **ATTO 590** azide: Dissolve **ATTO 590** azide in DMSO or DMF to a final concentration of 10 mM.
 - Strained alkyne-modified biomolecule: Dissolve the biomolecule in the reaction buffer to the desired concentration.
- Reaction Setup:
 - In a microcentrifuge tube, combine the strained alkyne-modified biomolecule solution with the **ATTO 590** azide stock solution. A 2-10 fold molar excess of **ATTO 590** azide is recommended as a starting point.
- Incubation:
 - Incubate the reaction mixture at room temperature for 1-4 hours or at 37°C for 30-60 minutes.^[13] The reaction can also be performed at 4°C for longer incubation times (e.g., overnight) if the biomolecule is sensitive to higher temperatures. Protect the reaction from light.
- Purification:

- Purify the labeled biomolecule using a suitable method as described in the CuAAC protocol (e.g., size exclusion chromatography, dialysis, or ethanol precipitation).



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Figure 2. Experimental workflow for SPAAC labeling.

Data Presentation

The efficiency of the labeling reaction can be assessed by determining the Degree of Labeling (DOL), which is the average number of dye molecules per biomolecule. For proteins, this can be calculated using spectrophotometric measurements.

Calculating the Degree of Labeling (DOL) for Proteins:

- Measure the absorbance of the purified conjugate at 280 nm (A280) and 593 nm (A593).
- Calculate the concentration of the protein using the following formula:
 - Protein Concentration (M) = $[A_{280} - (A_{593} \times CF_{280})] / \epsilon_{\text{protein}}$
 - Where:
 - CF280 is the correction factor for the absorbance of **ATTO 590** at 280 nm (CF280 = 0.43).^[1]
 - $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein at 280 nm.
- Calculate the concentration of the dye using the following formula:
 - Dye Concentration (M) = $A_{593} / \epsilon_{\text{dye}}$

- Where ϵ_{dye} is the molar extinction coefficient of **ATTO 590** (120,000 M⁻¹cm⁻¹).[\[1\]](#)
- Calculate the DOL:
 - $\text{DOL} = \text{Dye Concentration} / \text{Protein Concentration}$

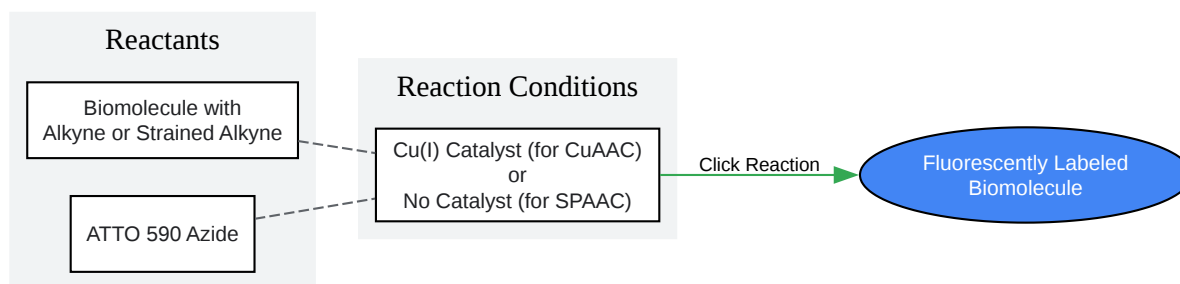
Parameter	Symbol	Value
Molar Extinction Coefficient of ATTO 590 at 593 nm	ϵ_{dye}	120,000 M ⁻¹ cm ⁻¹
Correction Factor at 280 nm	CF280	0.43

Troubleshooting

Issue	Possible Cause	Suggested Solution
Low Labeling Efficiency	Insufficient molar excess of ATTO 590 azide.	Increase the molar ratio of the dye to the biomolecule.
Inactive catalyst (CuAAC).	Use freshly prepared sodium ascorbate. Ensure the copper ligand is present in sufficient excess.	
Suboptimal reaction conditions.	Optimize incubation time and temperature. For CuAAC, increasing the temperature to 40-45°C can shorten the reaction time to 30 minutes. [4]	
Presence of interfering substances.	Ensure the biomolecule sample is free from primary amines (e.g., Tris buffer) for NHS ester reactions, or other nucleophiles that might interfere. [11] For CuAAC, avoid high concentrations of chelators.	
High Background Signal	Incomplete removal of unreacted dye.	Improve the purification method (e.g., use a longer desalting column, increase the number of dialysis changes).
Non-specific binding of the dye.	Add a blocking agent like BSA to buffers during incubation and washing steps, especially in cell-based assays. [14]	
For CuAAC, non-specific binding of copper.	Use a copper-chelating ligand in sufficient excess (5-10 fold) over the copper sulfate. [14]	

Signaling Pathways and Logical Relationships

Click chemistry reactions with **ATTO 590** azide are fundamental bioconjugation techniques rather than components of a biological signaling pathway. The logical relationship is a straightforward chemical transformation.



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